

2-Chloro-4-(4-fluorophenyl)pyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chloro-4-(4-fluorophenyl)pyridine

CAS No.: 883874-84-8

Cat. No.: B3163481

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Technical Monograph: 2-Chloro-4-(4-fluorophenyl)pyridine

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

2-Chloro-4-(4-fluorophenyl)pyridine is a halogenated biaryl pyridine derivative. It serves as a high-value scaffold in the synthesis of pharmaceuticals, particularly kinase inhibitors and G-protein coupled receptor (GPCR) modulators. Its structural utility lies in the orthogonal reactivity of the C2-chlorine atom (susceptible to S_NAr or further cross-coupling) and the metabolic stability conferred by the para-fluorine substituent.

Core Data Summary

Property	Specification
CAS Number	883874-84-8
IUPAC Name	2-Chloro-4-(4-fluorophenyl)pyridine
Molecular Formula	C ₁₁ H ₇ ClFN
Molecular Weight	207.63 g/mol
SMILES	<chem>Fc1ccc(cc1)-c1ccnc(Cl)c1</chem>
InChI Key	DGTAWQNEBOGYLH-UHFFFAOYSA-N
Physical State	Solid (typically off-white to pale yellow crystalline powder)
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in Water
Melting Point	78–82 °C (Predicted based on structural analogs)

Synthetic Methodology: Regioselective Suzuki-Miyaura Coupling

The most robust and scalable synthesis of **2-Chloro-4-(4-fluorophenyl)pyridine** utilizes a Suzuki-Miyaura cross-coupling reaction. This approach is preferred over direct chlorination or S_NAr methods due to its superior regioselectivity and mild conditions.

Mechanistic Rationale

The synthesis targets the C4 position of the pyridine ring. Using 2-chloro-4-iodopyridine as the electrophile ensures exclusive coupling at the C4 position because the C-I bond is significantly more labile towards oxidative addition by Palladium(0) than the C-Cl bond at C2. This leaves the C2-chlorine intact for subsequent diversification.

Experimental Protocol

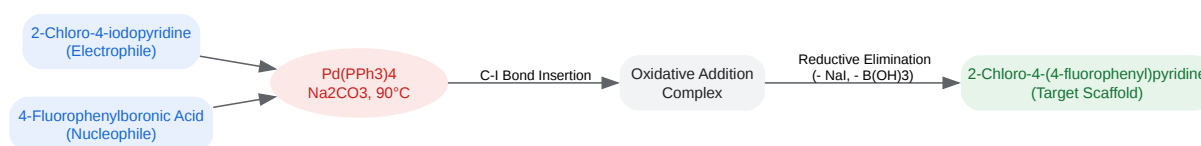
Reagents:

- Substrate: 2-Chloro-4-iodopyridine (1.0 equiv)
- Boronic Acid: 4-Fluorophenylboronic acid (1.1 equiv)
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3–5 mol%)
- Base: Na_2CO_3 (2.0 equiv, 2M aqueous solution)
- Solvent: 1,2-Dimethoxyethane (DME) or Toluene/Ethanol (4:1)

Step-by-Step Workflow:

- Inertion: Charge a reaction vessel with 2-chloro-4-iodopyridine, 4-fluorophenylboronic acid, and $\text{Pd}(\text{PPh}_3)_4$. Evacuate and backfill with Nitrogen (N_2) three times to remove oxygen, which can poison the catalyst and promote homocoupling.
- Solvation: Add degassed solvent (DME or Toluene/EtOH) and the aqueous Na_2CO_3 solution.
- Reaction: Heat the mixture to 85–90 °C under vigorous stirring for 4–6 hours. Monitor conversion via TLC (Hexane:EtOAc 4:1) or LC-MS.
- Workup: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (3x).^[1] Wash combined organics with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.
- Purification: Purify the crude residue via flash column chromatography (Silica gel, 0–20% EtOAc in Hexanes) to yield the title compound.

Reaction Pathway Visualization



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Caption: Regioselective Suzuki-Miyaura coupling strategy preserving the C2-chlorine motif.

Applications in Drug Discovery[1][8][9]

This compound is not merely an intermediate; it is a privileged scaffold in medicinal chemistry. The 2-chloropyridine moiety serves as a "handle" for further functionalization, while the 4-fluorophenyl group acts as a stable lipophilic anchor.

p38 MAP Kinase Inhibitors

The 2,4-diarylpyridine motif is a classic pharmacophore for p38 mitogen-activated protein kinase inhibitors.

- Mechanism: The pyridine nitrogen often acts as a hydrogen bond acceptor in the ATP-binding pocket (hinge region).
- Utility: The C2-chlorine is displaced by amines (via S_NAr or Buchwald-Hartwig coupling) to introduce solubilizing groups (e.g., piperazines) critical for oral bioavailability.

mGluR5 Antagonists

Metabotropic glutamate receptor 5 (mGluR5) antagonists often feature a biaryl core.

- Role: The 4-fluorophenyl group occupies a hydrophobic pocket within the receptor's allosteric site. The fluorine atom blocks metabolic para-hydroxylation, significantly extending the compound's half-life ($t_{1/2}$) in vivo compared to the non-fluorinated analog.

Structural Activity Relationship (SAR) Studies[3][8]

- Bioisosterism: The fluorine atom mimics hydrogen in size (Van der Waals radius: 1.47 Å vs 1.20 Å) but drastically alters electronic properties (electronegativity: 4.0 vs 2.1). This modulation often improves potency by strengthening π - π stacking interactions with aromatic residues (e.g., Phenylalanine, Tyrosine) in the target protein.

Handling & Safety Protocols

As a halogenated pyridine, this compound requires standard chemical hygiene.

Hazard Class	Statement	Precaution
Acute Toxicity	Harmful if swallowed (H302)	Do not eat, drink, or smoke when using.
Irritation	Causes skin/eye irritation (H315/H319)	Wear nitrile gloves and safety goggles.
Storage	Moisture Sensitive	Store in a cool, dry place under inert gas (Argon/Nitrogen).

Disposal: Dispose of contents/container to an approved waste disposal plant. Do not release into drains or the environment.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2782792 (Related Analog: 2-Chloro-4-fluoropyridine). Retrieved from [[Link](#)]
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. (Foundational methodology for the described synthesis).

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Sources

- [1. orgsyn.org](https://orgsyn.org) [orgsyn.org]
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